

Technical Support Center: Troubleshooting Low Uncaging Efficiency of NPEC-Norepinephrine

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Compound of Interest

Compound Name: *NPEC-caged-noradrenalin*

CAS No.: *1257323-83-3*

Cat. No.: *B560344*

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Welcome to the technical support guide for NPEC-caged norepinephrine. This resource is designed for researchers, scientists, and drug development professionals to navigate and troubleshoot experiments involving the photolytic release of norepinephrine. As your dedicated application scientist, I've structured this guide to move beyond a simple checklist and provide in-depth, causal explanations for common issues, ensuring your experiments are both successful and reproducible.

Section 1: Foundational Knowledge & FAQs

This section addresses the most frequently asked questions regarding NPEC-norepinephrine, providing the core knowledge needed for effective experimental design.

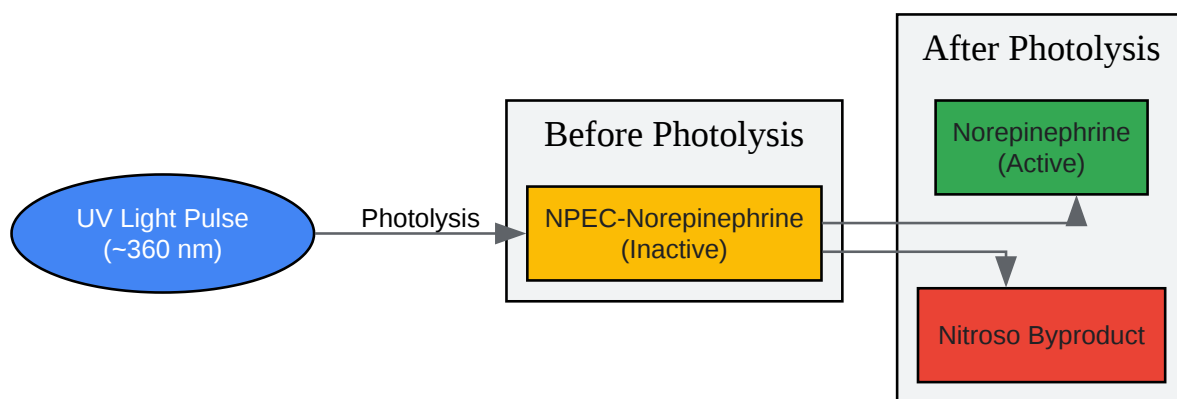
Q1: What is NPEC-caged norepinephrine and how does it work?

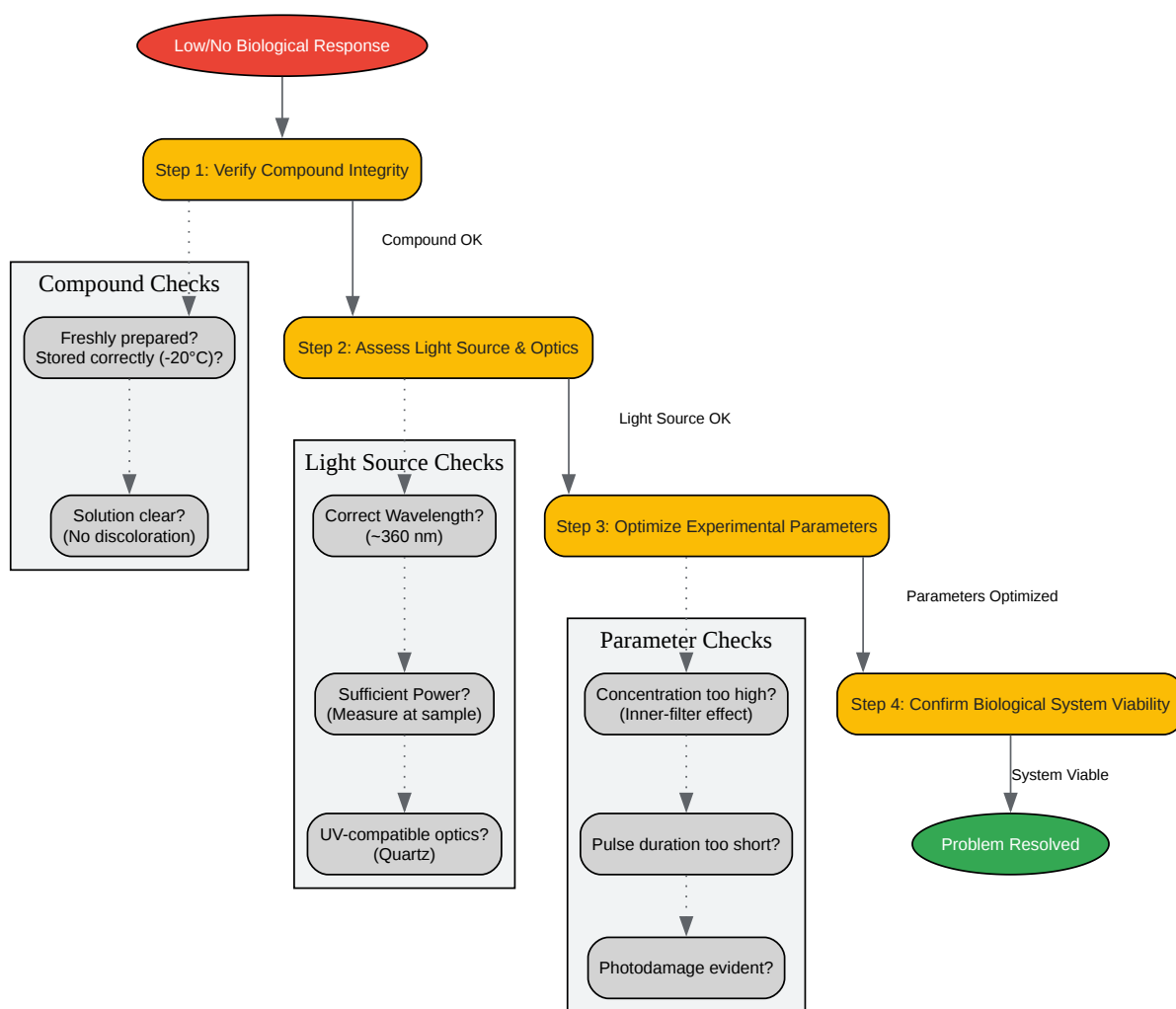
Answer: NPEC-caged norepinephrine is a biologically inactive form of the neurotransmitter norepinephrine. The norepinephrine molecule is temporarily modified with a photolabile

protecting group, 1-(2-nitrophenyl)ethyl (NPEC).[1][2] This "cage" renders the norepinephrine unable to bind to its adrenergic receptors.

The release, or "uncaging," is initiated by exposing the compound to a pulse of ultraviolet (UV) light, typically around 350-360 nm.[3] The UV energy cleaves the bond holding the NPEC cage to the norepinephrine, liberating the active neurotransmitter with high spatiotemporal precision.[4] This technique allows for the precise control over the timing and location of norepinephrine release, mimicking synaptic transmission in a controlled manner.[4][5]

Here is a simplified representation of the uncaging process:





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Sources

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